

Application Note: Synthesis of 3-Chloro-5-nitropicolinic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-5-nitropicolinic acid

Cat. No.: B187666

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **3-Chloro-5-nitropicolinic acid**, a key intermediate in the development of pharmaceuticals and other specialty chemicals. The outlined procedure is based on the hydrolysis of 3-chloro-5-nitropicolonitrile.

Data Presentation

A summary of the key compounds involved in this synthesis is provided in the table below for easy reference.

| Compound Name | CAS Number | Molecular Formula | Molecular Weight (g/mol) |
|--------------------------------|-------------|-------------------|--------------------------|
| 3-Chloro-5-nitropicolonitrile | 488713-30-0 | C6H2CIN3O2 | 183.55 |
| 3-Chloro-5-nitropicolinic acid | 141238-23-5 | C6H3CIN2O4 | 202.55 |
| Sulfuric Acid | 7664-93-9 | H2SO4 | 98.08 |
| Sodium Hydroxide | 1310-73-2 | NaOH | 40.00 |

Experimental Protocol: Hydrolysis of 3-Chloro-5-nitropicolinonitrile

This protocol details the acid-catalyzed hydrolysis of 3-chloro-5-nitropicolinonitrile to yield **3-Chloro-5-nitropicolinic acid**.

Materials:

- 3-Chloro-5-nitropicolinonitrile
- Concentrated Sulfuric Acid (98%)
- Deionized Water
- Sodium Hydroxide (for neutralization)
- Ethyl Acetate (for extraction)
- Anhydrous Magnesium Sulfate (for drying)
- Standard laboratory glassware (round-bottom flask, reflux condenser, dropping funnel, beaker, separatory funnel)
- Heating mantle and magnetic stirrer
- pH paper or pH meter
- Rotary evaporator

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3-chloro-5-nitropicolinonitrile (1.0 eq).
- Acid Addition: Carefully and slowly add concentrated sulfuric acid (5-10 eq) to the flask while stirring. The addition should be performed in an ice bath to control the exothermic reaction.

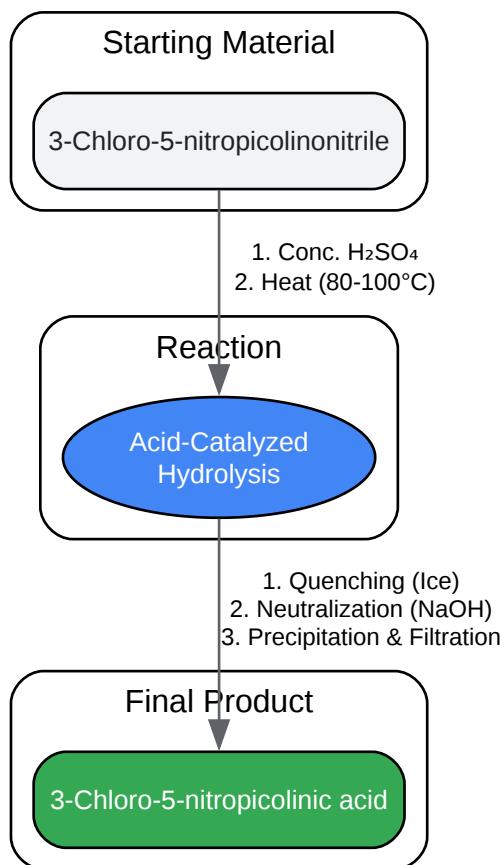
- Heating: Once the addition is complete, remove the ice bath and heat the reaction mixture to 80-100°C using a heating mantle.
- Reaction Monitoring: Maintain the reaction at this temperature for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by taking small aliquots from the reaction mixture.
- Quenching: After the reaction is complete, cool the flask to room temperature and then carefully pour the reaction mixture onto crushed ice in a beaker with constant stirring.
- Neutralization and Precipitation: Slowly neutralize the acidic solution with a saturated solution of sodium hydroxide until the pH is approximately 2-3. The desired product, **3-Chloro-5-nitropicolinic acid**, will precipitate out of the solution.
- Isolation: Collect the precipitate by vacuum filtration and wash the solid with cold deionized water.
- Purification (Optional): The crude product can be further purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture.
- Drying: Dry the purified solid in a vacuum oven to obtain the final product.

Expected Yield:

While specific yield data for this exact transformation is not readily available in the searched literature, analogous acid-catalyzed hydrolysis of aromatic nitriles typically proceeds in good to excellent yields, often in the range of 80-95%.

Synthesis Workflow

Synthesis of 3-Chloro-5-nitropicolinic acid

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3-Chloro-5-nitropicolinic acid**.

- To cite this document: BenchChem. [Application Note: Synthesis of 3-Chloro-5-nitropicolinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b187666#synthesis-protocol-for-3-chloro-5-nitropicolinic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com